

An In-Depth Technical Guide to 3-Bromoimidazo[1,5-a]pyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromoimidazo[1,5-a]pyridine

Cat. No.: B1526049

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Bromoimidazo[1,5-a]pyridine**, a key heterocyclic building block in medicinal chemistry and organic synthesis. This document delves into its chemical properties, synthesis, reactivity, and potential applications, offering valuable insights for professionals in drug discovery and development.

Core Chemical Identity and Properties

3-Bromoimidazo[1,5-a]pyridine is a fused heterocyclic compound featuring a pyridine ring fused to an imidazole ring, with a bromine atom substituted at the 3-position.

CAS Number: 1263057-86-8[\[1\]](#)

Molecular Formula: C₇H₅BrN₂[\[1\]](#)

Structure:

Chemical Structure of **3-Bromoimidazo[1,5-a]pyridine**

Chemical Data Summary Table:

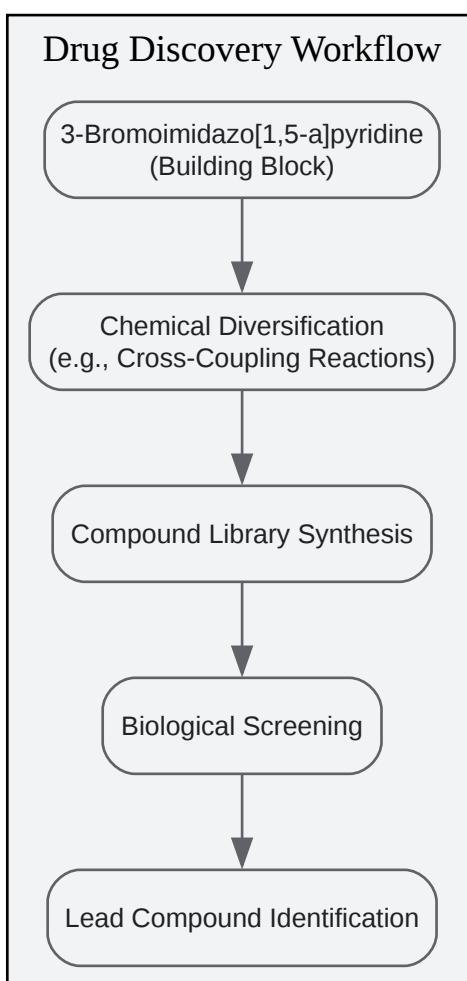
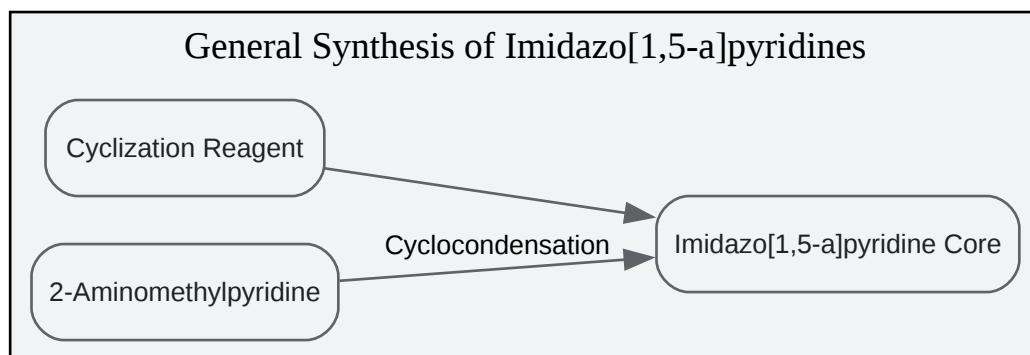
Property	Value	Source
CAS Number	1263057-86-8	[1]
Molecular Formula	C ₇ H ₅ BrN ₂	[1]
Molecular Weight	197.03 g/mol	[1]
Monoisotopic Mass	195.96361 Da	[1]
Topological Polar Surface Area	17.3 Å ²	[1]
Heavy Atom Count	10	[1]
Complexity	129	[1]
XLogP3-AA	2.9	[1]

Synthesis and Reactivity

The synthesis of the imidazo[1,5-a]pyridine scaffold can be achieved through various methods, including cyclocondensation, cycloaddition, oxidative cyclization, and transannulation reactions. [\[2\]](#) These approaches offer access to a wide range of substituted derivatives.

General Synthetic Approach:

A common strategy for the synthesis of the imidazo[1,5-a]pyridine core involves the reaction of a 2-aminomethylpyridine derivative with a suitable cyclization partner. While a specific, detailed experimental protocol for **3-Bromoimidazo[1,5-a]pyridine** is not readily available in peer-reviewed literature, a general understanding of the synthesis of related imidazo[1,2-a]pyridines can provide valuable insights. For instance, the reaction of a 2-aminopyridine with an α -haloketone is a well-established method for constructing the imidazo[1,2-a]pyridine ring system.[\[3\]](#)



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References

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